Technical Guide: Stability and Handling of Acetylium Hexachloroantimonate

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Compound of Interest

Compound Name:	*Acetylium hexachloroantimonate(1-)*
CAS No.:	*17857-44-2*
Cat. No.:	*B103298*

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Executive Summary

Acetylium hexachloroantimonate (

) is a quintessential acylium salt, representing a stabilized form of the highly electrophilic acetyl cation. While the acetylium ion (

) is transient in standard Friedel-Crafts reactions, the use of the weakly coordinating hexachloroantimonate anion (

) allows for its isolation as a crystalline solid. This guide details the structural integrity, stability limits, and rigorous handling protocols required to utilize this reagent effectively in organic synthesis and mechanistic studies.[1]

Fundamental Chemistry & Structure

The stability of acetylium hexachloroantimonate arises from the interaction between the strongly electrophilic acylium cation and the non-nucleophilic, weakly coordinating

anion.

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The Cation: Acetylium ( )

Unlike the

hybridized carbonyl carbon in acetyl chloride, the carbonyl carbon in the acetylium cation is

hybridized. This results in a linear geometry (

angle of 180°) and a carbon-oxygen bond with significant triple-bond character.

- Bond Length: The

  bond length is approximately 1.11 Å, significantly shorter than the 1.18 Å found in acetyl chloride, indicating the resonance contribution of the oxonium form:

  [1]

- Spectroscopy (IR): The diagnostic vibrational signature is the

  stretching frequency, which appears at 2200–2300 cm^{-1}.[1] This is a dramatic shift from the ~1800 cm^{-1} observed for acetyl chloride, confirming the change in bond order.[1]

The Anion: Hexachloroantimonate ( )

The

anion is octahedral and acts as a "sink" for electron density. Its large size and charge delocalization make it a poor nucleophile, preventing the back-attack on the acetylium center that would regenerate the covalent acyl chloride.[1] This "weak coordination" is the thermodynamic key to the salt's existence in the solid state.

Synthesis & Preparation Protocol

The preparation of acetylium hexachloroantimonate is an exothermic Lewis acid-base reaction. It must be conducted under strictly anhydrous conditions to prevent immediate hydrolysis.[1]

Reagents

- Acetyl Chloride (

  ): Freshly distilled.[1]

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- Antimony Pentachloride (

  ): Highly corrosive liquid; handle with extreme care.

- Solvent: Freon-113 (

  ), Sulfur Dioxide (

  ), or Dichloromethane (

).[1] Note:

  is preferred for high solubility and stability.

Step-by-Step Workflow

- System Preparation: Flame-dry a Schlenk flask or reaction vessel under a stream of dry nitrogen or argon.[1]
- Solvation: Dissolve acetyl chloride (1.0 equiv) in the chosen solvent at -78°C (dry ice/acetone bath) to control the exotherm.
- Addition: Add antimony pentachloride (1.0 equiv) dropwise.[1] The reaction is instantaneous.
  - Observation: A crystalline precipitate (white to pale yellow) forms immediately in non-polar solvents (Freon). In

    , the salt remains soluble.[1]
- Isolation:
  - If in Freon/CH2Cl2: Filter the solid under inert atmosphere.[1]
  - If in SO2: Evaporate the solvent at low temperature.[1]
- Purification: Wash the solid with cold, dry pentane to remove unreacted precursors.[1]

Reaction Pathway Diagram[1]

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Figure 1: Synthesis pathway from covalent precursors to the ionic salt.[1]

Stability Profile

Thermal Stability

Acetylium hexachloroantimonate is a crystalline solid that is generally stable at room temperature only in a strictly inert atmosphere.[1]

- Melting Point: The salt does not exhibit a clean melting point.[1] It typically sublimes or decomposes with darkening between 150°C and 180°C.[1]
- Decomposition: At elevated temperatures, it can dissociate back into acetyl chloride and

  , or decompose further into ketene (

) and protonated antimony species if any trace protons are present.[1]

Hydrolytic Instability (Critical)

The salt is extremely hygroscopic. The acetylium cation is a potent electrophile that reacts violently with water.[1]

- Reaction:

  (which further hydrolyzes).
- Visual Indicator: The white crystalline solid turns into a gummy, fuming liquid upon exposure to air due to the formation of HCl and acetic acid.[1]

Chemical Reactivity[1]

- Electrophilicity: It is a more powerful acetylating agent than acetyl chloride or acetic anhydride.[1] It reacts with arenes (Friedel-Crafts) without the need for additional Lewis acid

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catalyst.

- Solvent Compatibility:
  - Compatible:

    ,

    (short term),

    .[1]
  - Incompatible: Ethers (cleavage), Alcohols (esterification), Ketones (polymerization).[1]

Handling & Storage Best Practices

To maintain the integrity of

, a "Self-Validating Storage System" is recommended.

Parameter	Specification	Reason
Atmosphere	Argon or Nitrogen (Dry Box)	Prevents hydrolysis from atmospheric moisture.
Temperature	-20°C to 4°C	Slows thermal dissociation and disproportionation.[1]
Container	Teflon-lined Schlenk tube or sealed ampoule	Glass surfaces must be silanized to prevent surface hydrolysis.[1]
Indicator	Physical Appearance	Any liquefaction or color change (yellowing) indicates decomposition.

Stability Logic Diagram

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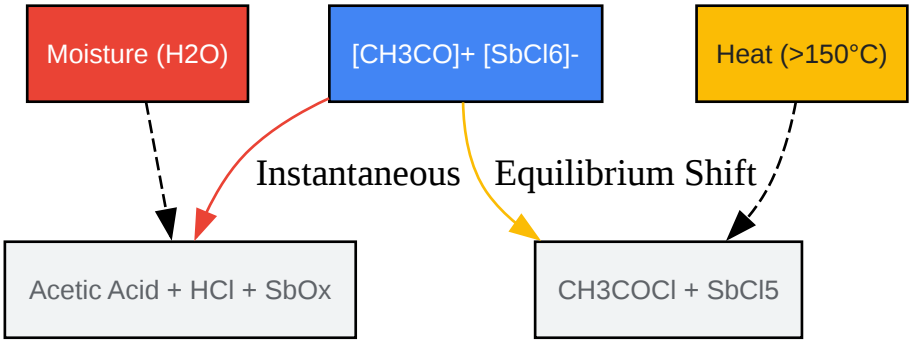

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Figure 2: Primary decomposition pathways triggered by environmental factors.

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Sources

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